

2-Chloro-5-nitroquinoline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Chloro-5-nitroquinoline

Cat. No.: B041700

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Chloro-5-nitroquinoline** (CAS No. 13067-94-2). Due to the limited availability of a complete, publicly accessible Safety Data Sheet (SDS) for this specific compound, this document synthesizes available data for **2-Chloro-5-nitroquinoline** and supplements it with information from structurally similar and relevant chloro-nitro aromatic compounds. All data derived from related compounds are clearly noted. This guide is intended to provide a framework for safe laboratory practices and should be used in conjunction with a thorough risk assessment for any specific experimental protocol.

Chemical and Physical Properties

2-Chloro-5-nitroquinoline is a heterocyclic organic compound.^[1] It presents as a yellow to orange crystalline solid and is characterized by a quinoline backbone with a chlorine atom at the second position and a nitro group at the fifth position.^[1] This substitution pattern significantly influences its chemical reactivity and biological activity.^[1] While sparingly soluble in water, it demonstrates greater solubility in organic solvents.^[1]

Table 1: Physical and Chemical Properties of **2-Chloro-5-nitroquinoline**

Property	Value	Source
CAS Number	13067-94-2	[2]
Molecular Formula	C ₉ H ₅ ClN ₂ O ₂	[3]
Molecular Weight	208.60 g/mol	[3]
Appearance	Yellow to orange crystalline solid	[1]
Boiling Point	351.7 °C	[3]
Flash Point	166.5 °C	[3]
Density	1.484 g/cm ³	[3]
Vapor Pressure	8.18E-05 mmHg at 25°C	[3]
Storage Temperature	2-8°C, under inert atmosphere	[4]

Hazard Identification and Classification

A complete GHS classification for **2-Chloro-5-nitroquinoline** is not readily available. However, based on the known hazards of similar chloro-nitro aromatic compounds and quinoline derivatives, it should be handled as a hazardous substance. The following table outlines the potential hazards, drawing from data on related chemicals.

Table 2: Potential GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement	Basis of Classification (Structurally Similar Compounds)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Based on data for 2-Chloro-5-nitropyridine[5] and 2-Chloro-5-nitrobenzoic acid[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Based on data for 2-Chloro-5-nitropyridine[5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Based on data for 2-Chloro-5-nitrobenzoic acid[6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Based on data for 2-Chloro-5-nitrobenzoic acid[6]
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335: May cause respiratory irritation	Based on data for 2-Chloro-5-nitropyridine[5]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects	General precaution for nitroaromatic compounds

Note: This classification is predictive and should be confirmed with a complete SDS when available.

Toxicological Information

Detailed toxicological studies specifically on **2-Chloro-5-nitroquinoline** are not widely published. The data in the following table is based on predictions and data from analogous compounds.

Table 3: Toxicological Data (Based on Structurally Similar Compounds)

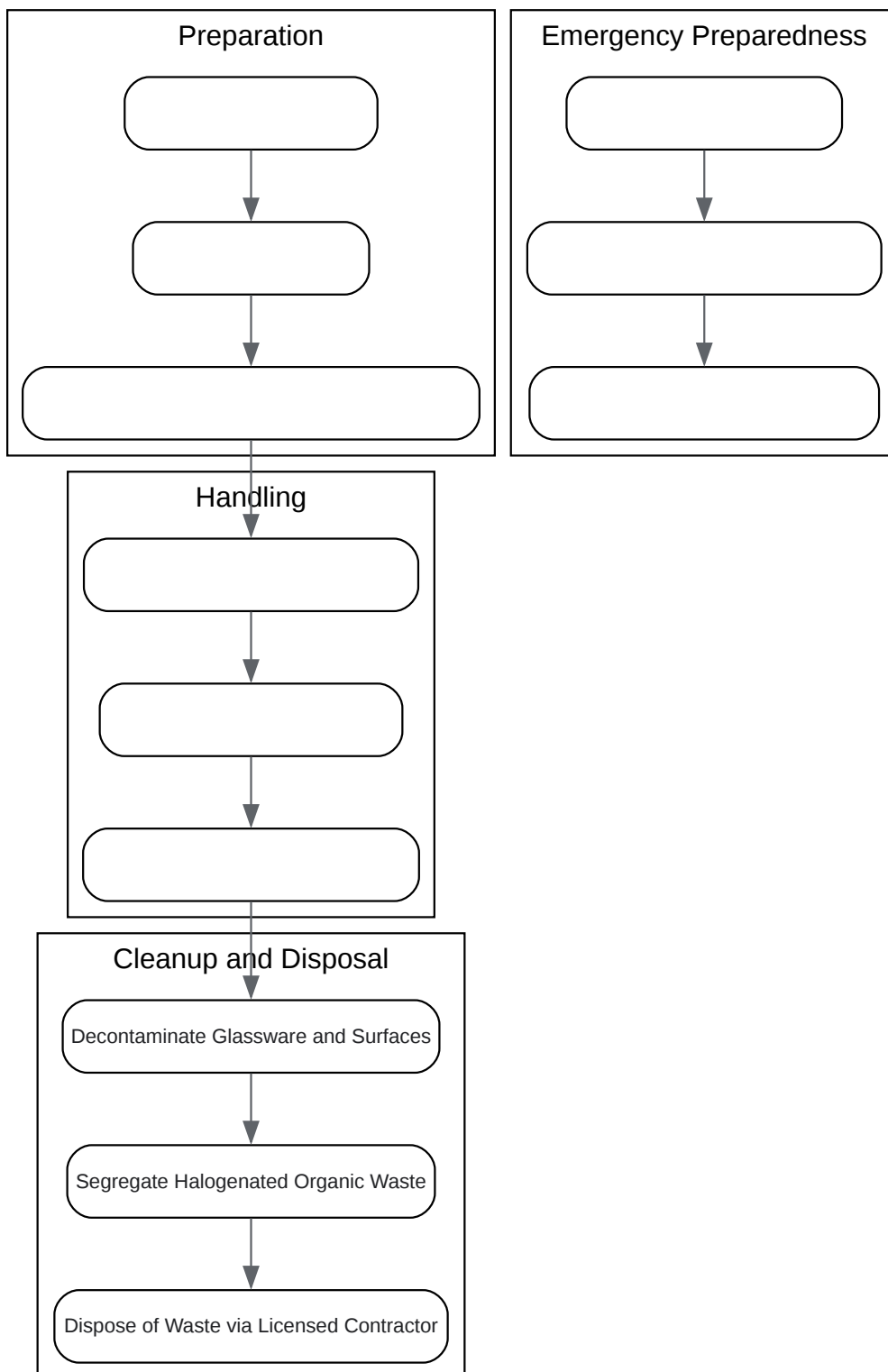
Endpoint	Value	Species	Compound	Source
LD50 Oral	738.87 mg/kg	Rat	2-Chloro-5-nitropyridine (Predicted)	[5]
LD50 Oral	2015 mg/kg	Rat	2-Chloro-5-nitroaniline	[7]

Aromatic nitro compounds, in general, are known to have potential systemic effects, including methemoglobinemia, which can lead to cyanosis (a bluish discoloration of the skin and mucous membranes), headaches, and cardiac dysrhythmias.[6]

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the essential steps for the safe handling of **2-Chloro-5-nitroquinoline** in a laboratory setting.

Safe Handling Workflow for 2-Chloro-5-nitroquinoline

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Caption: A logical workflow for the safe handling of **2-Chloro-5-nitroquinoline**.

Personal Protective Equipment (PPE)

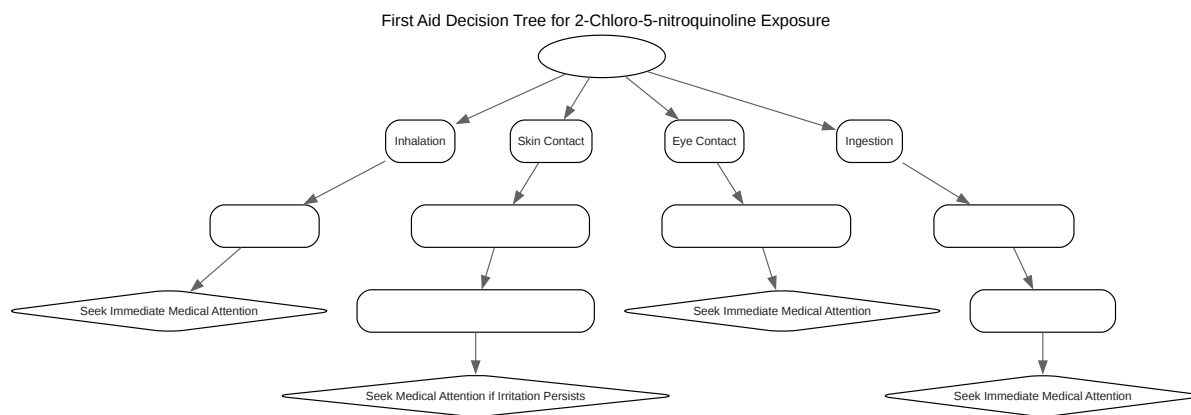
Appropriate PPE is mandatory when handling **2-Chloro-5-nitroquinoline**. The following table provides recommendations based on general laboratory safety standards for hazardous chemicals.

Table 4: Recommended Personal Protective Equipment

Body Part	Recommended PPE	Standard
Eyes/Face	Chemical safety goggles and, if there is a splash hazard, a face shield.	ANSI Z87.1 or EN 166
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove breakthrough time should be considered for the specific solvent used.	EN 374
Body	Laboratory coat. For larger quantities or significant splash potential, a chemical-resistant apron or coveralls should be worn.	N/A
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is recommended, especially when handling the solid outside of a fume hood or if aerosolization is possible.	NIOSH or EN 149

First Aid Measures

In the event of exposure to **2-Chloro-5-nitroquinoline**, immediate action is crucial. The following decision tree outlines the appropriate first aid response.



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Caption: A decision tree for first aid procedures following exposure.

Fire-Fighting Measures

2-Chloro-5-nitroquinoline is a combustible solid.[6]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.
- Specific Hazards Arising from the Chemical: During a fire, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[5][7]

- Special Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[5\]](#)
[\[7\]](#)

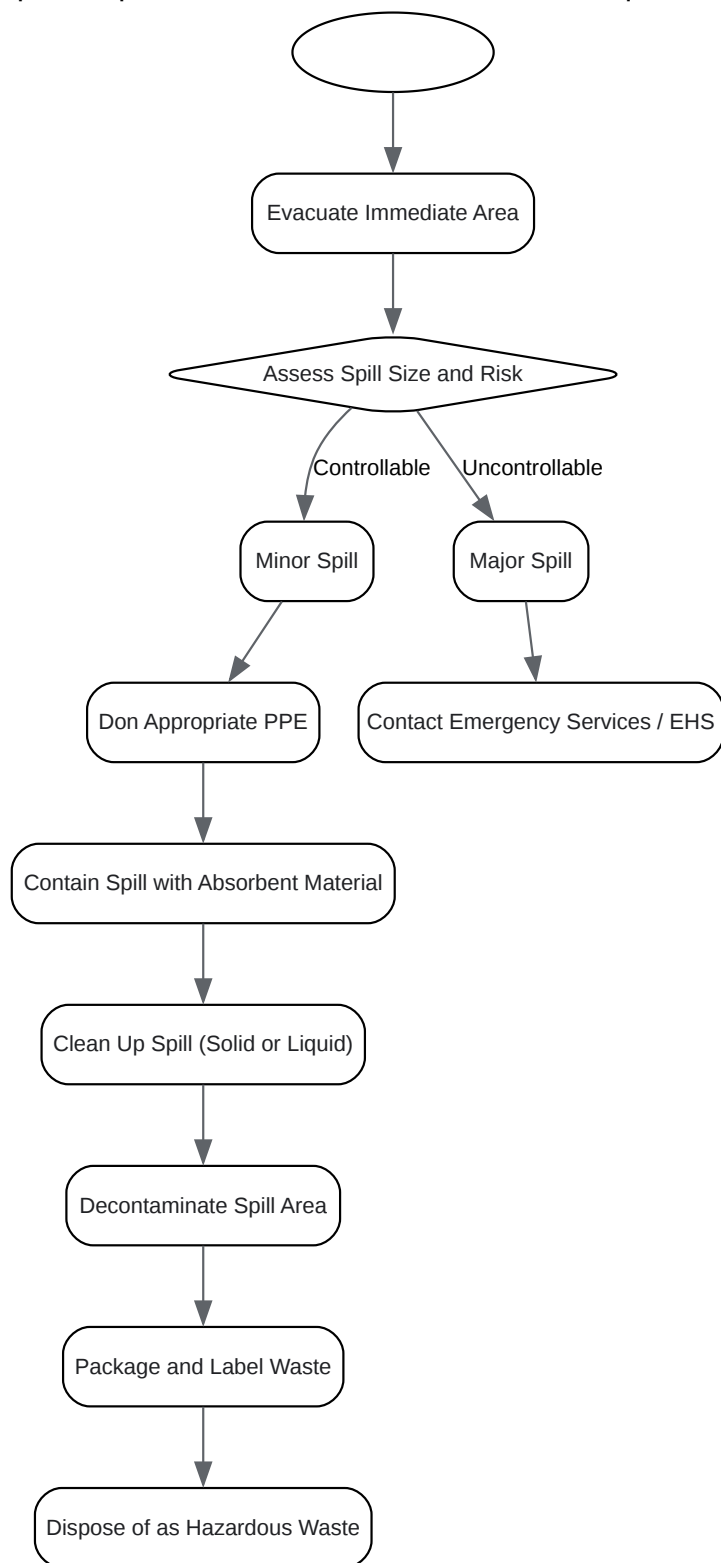
Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear the appropriate personal protective equipment as outlined in Section 5. Avoid breathing dust and prevent contact with skin and eyes.[\[7\]](#)[\[8\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[6\]](#)
- Methods for Cleaning Up: For a solid spill, carefully sweep or scoop up the material to avoid creating dust. Place it into a suitable, labeled container for disposal.[\[7\]](#) For a solution, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

The following diagram illustrates the logical flow for responding to a chemical spill.

Spill Response Flowchart for 2-Chloro-5-nitroquinoline



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Caption: A flowchart outlining the response to a spill of **2-Chloro-5-nitroquinoline**.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[4][6] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7] The recommended storage temperature is between 2-8°C under an inert atmosphere.[4]
- Disposal: Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. This material should be treated as hazardous waste and disposed of by a licensed professional waste disposal service. Do not allow the material to enter the environment.[6]

Conclusion

While a comprehensive, verified Safety Data Sheet for **2-Chloro-5-nitroquinoline** is not readily available in the public domain, the information compiled in this guide from available data and structurally related compounds provides a robust framework for its safe handling. Researchers, scientists, and drug development professionals must exercise caution, adhere to the principle of ALARA (As Low As Reasonably Achievable) for exposure, and conduct thorough risk assessments before use. It is imperative to seek out a complete SDS from the chemical supplier for the most accurate and up-to-date safety information.

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